

Feruloylputrescine: A Comparative Analysis of Its Antioxidant Capacity Against Other Phenols

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Compound of Interest

Compound Name: *Feruloylputrescine*

Cat. No.: *B104208*

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For Researchers, Scientists, and Drug Development Professionals: An objective guide to the antioxidant performance of **Feruloylputrescine** in comparison to other well-established phenolic compounds, supported by experimental data and detailed protocols.

Feruloylputrescine, a naturally occurring phenolamide, has garnered interest for its potential biological activities. This guide provides a comparative validation of its antioxidant capacity against other widely studied phenols: gallic acid, quercetin, catechin, and caffeic acid. While research indicates **Feruloylputrescine** possesses antioxidant properties, this guide also highlights the current landscape of available quantitative data for direct comparison.

Quantitative Comparison of Antioxidant Capacity

A critical aspect of evaluating an antioxidant is the quantitative assessment of its ability to scavenge free radicals. This is commonly expressed by the half-maximal inhibitory concentration (IC₅₀), where a lower value indicates greater antioxidant activity. The following table summarizes the IC₅₀ values for gallic acid, quercetin, catechin, and caffeic acid from 2,2-diphenyl-1-picrylhydrazyl (DPPH) and 2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) (ABTS) radical scavenging assays, as reported in various studies.

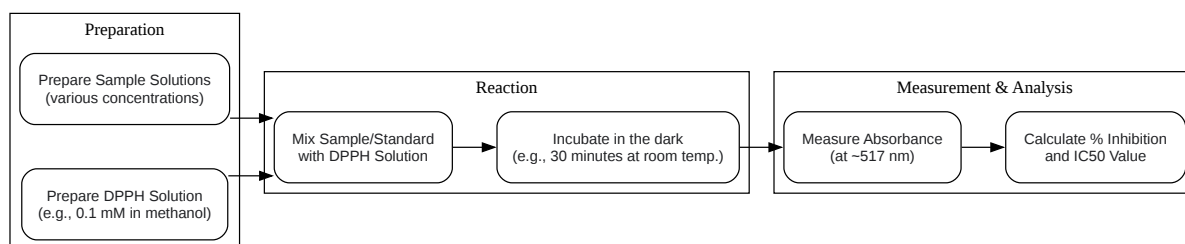
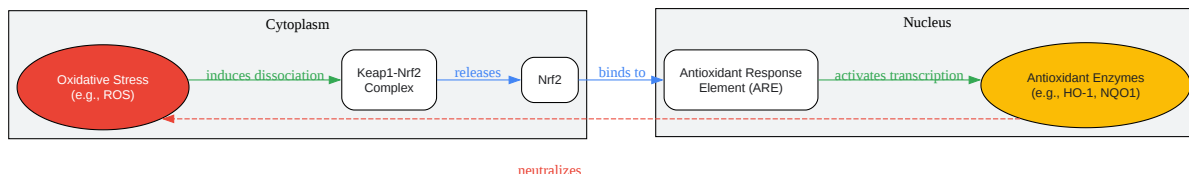
It is important to note that while studies confirm the antioxidant activity of **Feruloylputrescine** through DPPH and ABTS assays, specific IC₅₀ values are not readily available in the reviewed scientific literature, precluding a direct quantitative comparison in this table.^{[1][2]}

Compound	DPPH IC50 (µg/mL)	ABTS IC50 (µg/mL)
Feruloylputrescine	Data not available	Data not available
Gallic Acid	2.03 ± 0.02	1.03 ± 0.25
Quercetin	9.9 ± 2.5	1.89 ± 0.33
Catechin	-	3.12 ± 0.51
Caffeic Acid	5.9 ± 0.4	1.59 ± 0.06

Note: The IC50 values are presented as examples from cited literature and may vary depending on the specific experimental conditions.

Key Signaling Pathway: Nrf2-ARE Pathway

Phenolic compounds often exert their antioxidant effects by modulating cellular signaling pathways. A primary example is the Nuclear factor erythroid 2-related factor 2 (Nrf2)-Antioxidant Response Element (ARE) pathway, a key regulator of cellular defense against oxidative stress.^{[1][2]}



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References

- 1. Eggplant Phenolamides: 2-Nonenal Scavenging and Skin Protection Against Aging Odor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

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